

# An In-Depth Technical Guide to Tetrakis(1-methoxy-2-propoxy)silane

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## Compound of Interest

Compound Name: *Tetrakis(1-methoxy-2-propoxy)silane*

Cat. No.: *B101333*

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## Introduction

**Tetrakis(1-methoxy-2-propoxy)silane**, a member of the tetraalkoxysilane family, is a versatile chemical intermediate with significant potential in various scientific and industrial applications, including sol-gel processes, surface modification, and as a crosslinking agent. This technical guide provides a comprehensive overview of its chemical and physical properties, alongside detailed experimental protocols and visualizations to support its application in research and development.

## Chemical and Physical Properties

The fundamental properties of **Tetrakis(1-methoxy-2-propoxy)silane** are summarized below. These values are critical for handling, storage, and application of the compound.

Property	Value	Reference
Chemical Formula	C16H36O8Si	[1][2]
Molecular Weight	384.54 g/mol	[1][2]
CAS Number	18407-95-9	[1][2]
Appearance	Clear Liquid	[3]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[4]
Boiling Point	350.2 ± 42.0 °C at 760 mmHg	[4]

## Experimental Protocols

While specific experimental data for **Tetrakis(1-methoxy-2-propoxy)silane** is not extensively available in public literature, the following protocols are based on established methods for the synthesis, purification, and characterization of analogous tetraalkoxysilanes. These methods can be adapted by skilled researchers for the specific compound.

### Synthesis of Tetrakis(1-methoxy-2-propoxy)silane

A common method for the synthesis of tetraalkoxysilanes is the reaction of silicon tetrachloride with the corresponding alcohol.[5]

Materials:

- Silicon tetrachloride (SiCl<sub>4</sub>)
- 1-methoxy-2-propanol
- Anhydrous toluene (or other inert solvent)
- Dry nitrogen or argon gas supply
- Reaction flask with a condenser, dropping funnel, and magnetic stirrer
- Heating mantle

- Apparatus for distillation

Procedure:

- Set up the reaction apparatus under a dry, inert atmosphere (nitrogen or argon).
- In the reaction flask, dissolve a stoichiometric excess of 1-methoxy-2-propanol in anhydrous toluene.
- Cool the solution in an ice bath.
- Slowly add silicon tetrachloride to the cooled alcohol solution via the dropping funnel with vigorous stirring. The reaction is exothermic and will produce hydrogen chloride (HCl) gas, which should be safely vented.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours to ensure the reaction goes to completion.
- The progress of the reaction can be monitored by checking for the cessation of HCl evolution.
- After the reaction is complete, the solvent and any excess alcohol are removed by distillation.
- The crude **Tetrakis(1-methoxy-2-propoxy)silane** is then purified by fractional distillation under reduced pressure.

## Purification

Purification of the crude product is crucial to remove any residual starting materials, byproducts, or solvent. Fractional distillation is the primary method. Halide impurities, if present, can be removed by treating the alkoxysilane with zinc metal or organic zinc compounds.<sup>[6]</sup>

Procedure for Halide Removal (if necessary):

- Treat the halide-containing **Tetrakis(1-methoxy-2-propoxy)silane** with an organic zinc compound (e.g., zinc alcoholate).

- Heat the mixture, typically at the reflux temperature of the alkoxysilane, for several hours.[\[6\]](#)
- Separate the purified alkoxysilane from the zinc compound by distillation.[\[6\]](#)

## Characterization

**Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy is a powerful tool for confirming the structure of the synthesized compound. While specific spectra for **Tetrakis(1-methoxy-2-propoxy)silane** are not readily available, analogous tetraalkoxysilanes exhibit characteristic signals.

- $^1\text{H}$  NMR: Protons on the alkoxy groups will show characteristic chemical shifts and coupling patterns. The methoxy protons would appear as a singlet, while the propoxy protons would show more complex splitting.
- $^{13}\text{C}$  NMR: The carbon atoms of the methoxy and propoxy groups will have distinct chemical shifts.
- $^{29}\text{Si}$  NMR: A single resonance is expected for the central silicon atom, with a chemical shift characteristic of a tetraalkoxysilane.

**Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the functional groups present in the molecule. Key vibrational bands for a tetraalkoxysilane would include:

- Si-O-C stretching: Strong absorptions in the region of  $1080\text{-}1110\text{ cm}^{-1}$ .[\[7\]](#)
- C-H stretching: Absorptions in the region of  $2850\text{-}3000\text{ cm}^{-1}$ .
- C-O stretching: Absorptions around  $1100\text{-}1200\text{ cm}^{-1}$ .

## Signaling Pathways and Experimental Workflows

### Sol-Gel Process

**Tetrakis(1-methoxy-2-propoxy)silane** is a precursor for the sol-gel process, which is used to create silica-based materials. The process involves hydrolysis and condensation reactions.[\[8\]](#)

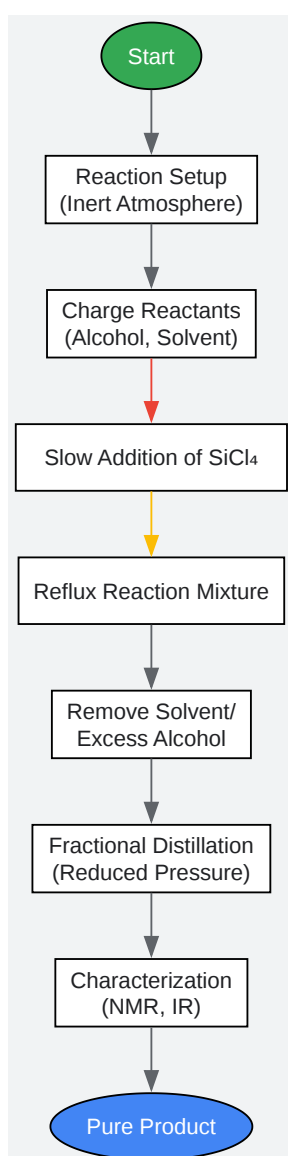


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Caption: The sol-gel process involves hydrolysis and condensation of the silane precursor.

## General Experimental Workflow for Synthesis and Purification

The following diagram illustrates a typical workflow for the laboratory-scale synthesis and purification of a tetraalkoxysilane like **Tetrakis(1-methoxy-2-propoxy)silane**.



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Caption: A typical laboratory workflow for tetraalkoxysilane synthesis and purification.

## Safety Information

**Tetrakis(1-methoxy-2-propoxy)silane** is a chemical that should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety precautions include:

- Working in a well-ventilated area or under a fume hood.
- Wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoiding contact with skin and eyes.
- Keeping the container tightly closed and storing it in a dry, cool, and well-ventilated place.[3]
- The material decomposes slowly in contact with moist air or water, liberating methoxypropanol.[3]
- It may be harmful if swallowed and may cause skin and eye irritation.[3]

## Conclusion

**Tetrakis(1-methoxy-2-propoxy)silane** is a valuable compound with broad applicability in materials science and chemical synthesis. This guide provides foundational knowledge and practical protocols to aid researchers in its effective and safe utilization. While specific literature on this particular silane is limited, the provided information, based on analogous compounds, offers a solid starting point for further investigation and application.

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. TETRAKIS(1-METHOXY-2-PROPOXY)SILANE CAS#: 18407-95-9 [amp.chemicalbook.com]
- 3. gelest.com [gelest.com]
- 4. CAS#:18407-95-9 | Tetrakis(1-methoxy-2-propanyl) orthosilicate | Chemsrce [chemsrc.com]
- 5. researchgate.net [researchgate.net]
- 6. US5104999A - Method of purification of alkoxysilanes - Google Patents [patents.google.com]
- 7. gelest.com [gelest.com]
- 8. Sol-gel process - Wikipedia [en.wikipedia.org]
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